

# Pharmacokinetic Parameters of Glaziovine

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## Compound Focus: Glaziovine

CAS No.: 6808-72-6

Cat. No.: S560808

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The table below summarizes the quantitative data on **glaziovine's** absorption and excretion from a human volunteer study [1] [2].

Parameter	Result (Oral Administration)	Result (Intravenous Administration)
Enteral Absorption	78% - 84%	Not Applicable
Time to Peak Plasma Level	2 hours	Not Applicable
Cumulative Urinary Excretion (over 24h)	38% of administered dose	50% of administered dose
Primary Metabolic Pathway	Glucuronidation (Glaziovine glucuronide identified as the sole metabolite in urine)	

## Experimental Protocol for Absorption Study

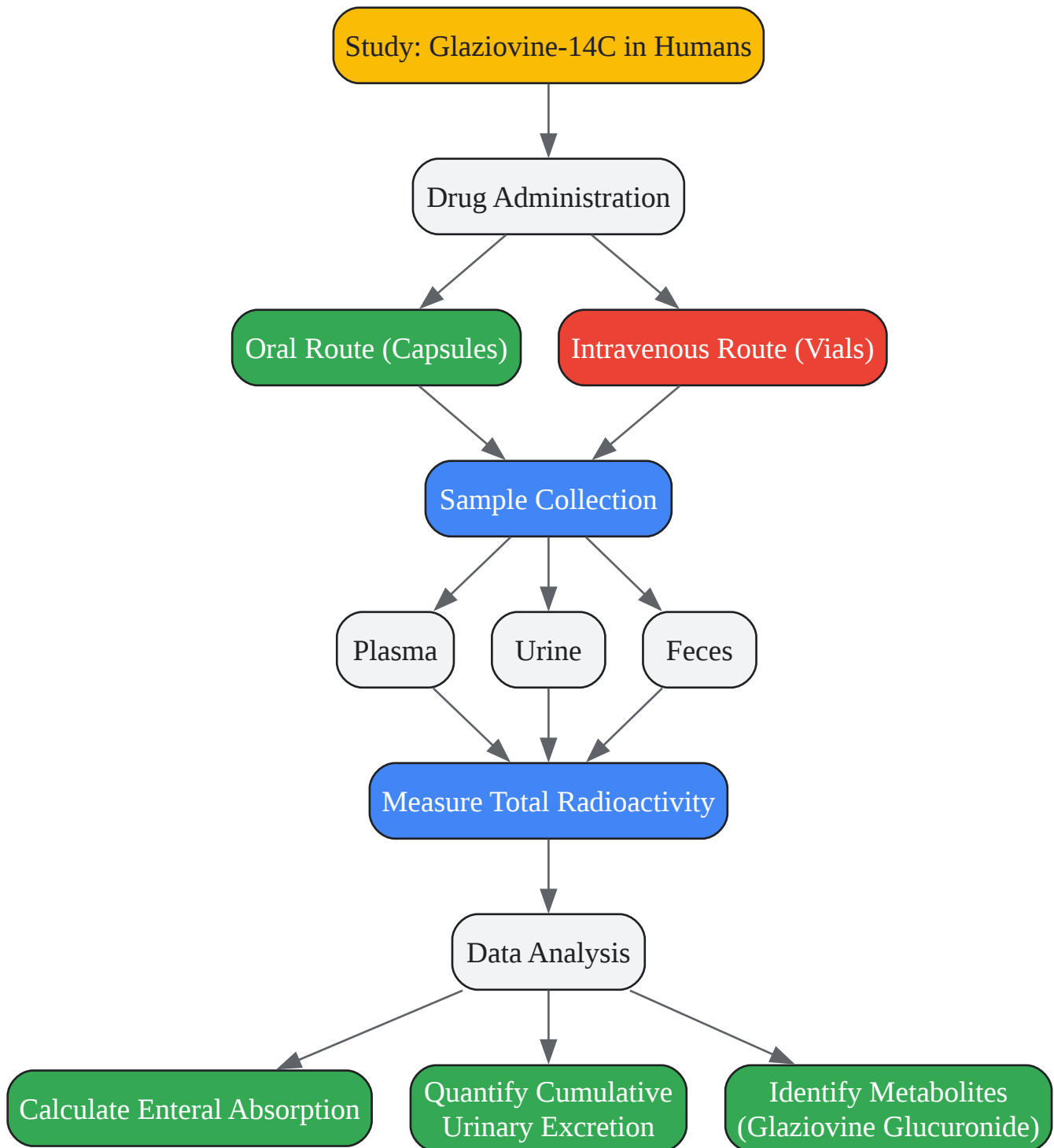
The foundational data comes from a 1978 comparative study in healthy human volunteers [1] [2].

- Compound Used:** Radiolabeled **Glaziovine-14C** at a dose of 20 mg.
- Administration Routes:** The drug was administered both orally in capsules and intravenously in vials.

- **Sample Collection:** Plasma, urine, and fecal samples were collected from subjects.
- **Measurement:** Total radioactivity was measured in all collected samples to track the drug and its metabolites.
- **Absorption Calculation:** Enteral absorption was calculated using two methods:
  - By comparing the cumulative urinary excretion of total radioactivity after oral and intravenous administration.
  - By comparing the area under the plasma concentration-time curve (AUC) for the first 24 hours after oral and intravenous administration.
- **Metabolite Identification:** Metabolites in urine were investigated, leading to the identification of **glaziovine** glucuronide.

## Diagram of the Pharmacokinetic Study Workflow

The following diagram illustrates the logical flow and key components of the experimental protocol used in the **glaziovine** pharmacokinetic study.



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**Glaziovine** pharmacokinetic study protocol and key findings.

## Context and Further Research

- **Source of Compound:** **Glaziovine** is a pro-aporphine alkaloid. Recent research (2024) highlights that it can be sourced from plants like *Nardostachys jatamansi* and *Annona purpurea*, and its production can be enhanced using cell suspension culture techniques with elicitors [3] [4].
- **Data Recency Consideration:** The human pharmacokinetic data is from 1978 [1] [2]. While it provides a fundamental understanding, the field of analytical techniques (e.g., UPLC-Q-TOF-MS) has advanced significantly [3]. It would be prudent to consult recent literature to see if updated studies have been performed.

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## References

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